

Technical Guide: Biological Activity & Theranostic Potential of Iodinated Piperidine Derivatives

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Compound of Interest

Compound Name: *1-((R)-3-Iodo-piperidin-1-yl)-ethanone*
CAS No.: 1353994-67-8
Cat. No.: B3235142

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Executive Summary

This technical guide analyzes the pharmacophoric utility of iodinated piperidine derivatives, specifically focusing on their dual role as high-affinity ligands for Sigma-1 receptors ($\sigma 1R$) and potent inhibitors of Acetylcholinesterase (AChE). Unlike lighter halogens (F, Cl), the iodine atom introduces unique physicochemical properties—specifically the "sigma-hole" effect—facilitating strong halogen bonds with nucleophilic residues in protein binding pockets. This guide details the mechanistic basis of these interactions, provides comparative binding data, and outlines a self-validating protocol for the synthesis and quality control of radioiodinated piperidine tracers for SPECT imaging.

The Iodine Advantage: Mechanistic Principles

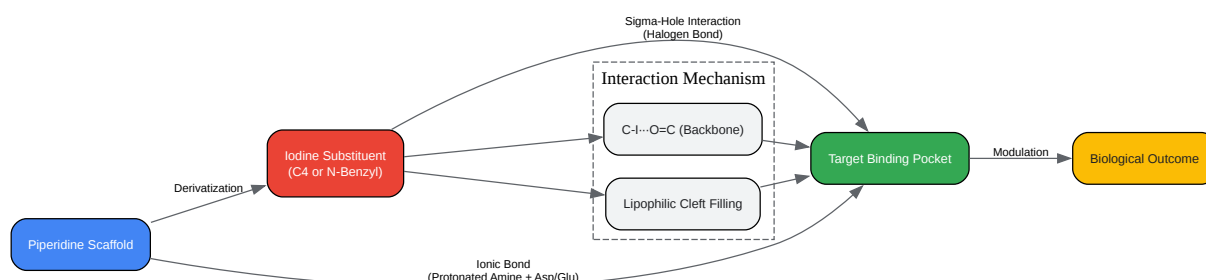
The incorporation of iodine into the piperidine scaffold is not merely for lipophilic bulk; it exploits the Halogen Bond (XB). Iodine, being large and polarizable, exhibits a region of positive electrostatic potential (the

-hole) on the extension of the C-I bond axis.

- Interaction Geometry: The C-I...Y bond angle approaches 180°, where Y is a nucleophile (e.g., backbone carbonyl oxygen, histidine nitrogen).
- Thermodynamic Gain: In σ 1R binding pockets, replacing a hydrogen or smaller halogen with iodine often results in a 10-fold to 100-fold increase in affinity due to enthalpic gains from XB and entropic gains from displacing water in hydrophobic clefts.

Diagram: Halogen Bonding & SAR Logic

The following diagram illustrates the Structure-Activity Relationship (SAR) logic driving the design of iodinated piperidines.



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Figure 1: SAR logic depicting the dual contribution of the iodine atom: specific halogen bonding and hydrophobic space filling.

Primary Biological Targets

Sigma-1 Receptor (σ 1R) Ligands

The σ 1R is a chaperone protein highly expressed in various tumors (melanoma, breast, prostate) and implicated in neurodegenerative diseases. Iodinated piperidines serve as premier

theranostic agents—capable of both imaging (using

I or

I) and therapy (using

I).

Key Compound: (+)-pIV[1]

- Chemical Name: (+)-2-[4-(4-iodophenyl)piperidino]cyclohexanol[1]
- Mechanism: The 4-iodophenyl moiety penetrates the hydrophobic steroid-binding pocket of $\sigma 1R$. The iodine atom forms a critical contact, anchoring the ligand.
- Selectivity: (+)-pIV exhibits >10-fold higher affinity for $\sigma 1R$ compared to the standard ligand pentazocine.[1]

Acetylcholinesterase (AChE) Inhibitors

Iodinated derivatives of Donepezil (a benzylpiperidine) have been synthesized to probe the active site gorge of AChE.

- Mechanism: The piperidine nitrogen (protonated at physiological pH) binds to the anionic subsite (Trp84). The iodinated benzyl group interacts with the peripheral anionic site (PAS), preventing amyloid-beta aggregation.
- Potency: Specific iodinated benzamide analogs have demonstrated IC values in the sub-nanomolar range.

Comparative Activity Data

The following table summarizes the binding affinities of key iodinated piperidine derivatives against standard references.

Compound	Target	Assay Type	Affinity (K / IC)	Reference Standard	Relative Potency
(+)-pIV	Sigma-1 (σ 1R)	Radioligand Binding	1.30 nM ()	(+)-Pentazocine (nM)	15x
4-[125I]BP	Sigma-1 (σ 1R)	Competition Binding	4.6 nM ()	Haloperidol (nM)	3x
Compound 21*	AChE	Enzyme Inhibition	0.56 nM (IC)	Donepezil (nM)	10x
[123I]-IPMP	Melanoma (In Vivo)	Tumor/Muscle Ratio	31.7 (Ratio)	Non-specific uptake	High Specificity

*Compound 21: 1-benzyl-4-[2-(N-[4'-(benzylsulfonyl)benzoyl]-N-methylamino)ethyl]piperidine[2]

Experimental Protocol: Synthesis & Validation of Radioiodinated Ligands

Objective: Synthesis of high specific activity [

I]-4-iodopiperidine derivative via oxidative radioiododestannylation. Scope: This protocol is designed for radiochemists and requires a hot-cell environment.

Reagents & Precursors

- Precursor: Tributyltin-piperidinyl benzoate (50 μ g in 50 μ L EtOH).
- Radionuclide: [

I]NaI in 0.1 N NaOH (370 MBq).
- Oxidant: Chloramine-T (CAT), 1 mg/mL in H

O.

- Quench: Sodium metabisulfite (Na

S

O

), 10 mg/mL.

- Mobile Phase: Acetonitrile:Water (60:40) + 0.1% TFA.

Step-by-Step Methodology

- Reaction Setup: In a V-vial, combine 50 μL of the organotin precursor solution with 10-20 μL of [I]⁻NaI.
- Oxidation Initiation: Add 10 μL of 1 N HCl (to adjust pH to ~5) followed by 10 μL of Chloramine-T solution. Vortex gently for 30 seconds.
 - Causality: The acidic pH is critical for the electrophilic substitution of the tributyltin group by the iodonium ion (I⁺) generated by CAT.
- Quenching: Add 10 μL of Sodium Metabisulfite solution.
 - Validation: The solution should turn clear if any iodine color was present, indicating the reduction of excess oxidants which protects the product from radiolysis.
- Purification (HPLC): Inject the crude mixture onto a C18 Reverse-Phase column (e.g., Phenomenex Luna, 5 μ , 250x4.6mm). Elute with the isocratic mobile phase at 1 mL/min.
 - Collection: Collect the radioactive peak corresponding to the iodinated standard (retention time typically ~12-15 min, distinct from the tin precursor).
- Formulation: Evaporate the acetonitrile fraction under a stream of N

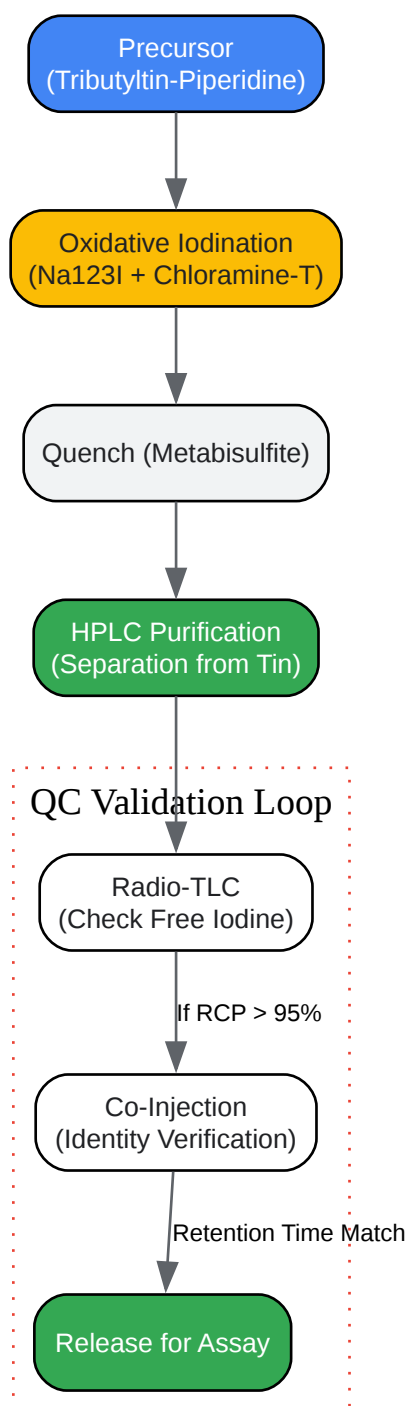
at 40°C. Reconstitute in sterile saline (0.9% NaCl) containing 5% Ethanol for injection.

Quality Control (Self-Validating System)

Before release, the product must pass the "Dual-Check" system:

- Radiochemical Purity (RCP): Analyze via Radio-TLC (Silica gel, Mobile phase: CHCl₃:MeOH 9:1). Free Iodine () must be < 5%.
- Identity Confirmation: Co-injection on HPLC with a non-radioactive iodinated standard (Cold Standard). The UV peak of the standard must align with the radioactive peak of the product (0.2 min).

Diagram: Synthesis & QC Workflow



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Figure 2: Experimental workflow for the synthesis and validation of radioiodinated piperidine ligands.

References

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- Synthesis and pharmacological characterization of 4-[¹²⁵I]-N-(N-benzylpiperidin-4-yl)-4-iodobenzamide: a high affinity sigma receptor ligand. Source: PubMed / NIH URL:[[Link](#)]
(Note: Contextual link to related sigma ligand research)
- Novel piperidine derivatives.[2][3][4][5][6][7] Synthesis and anti-acetylcholinesterase activity of 1-benzyl-4-[2-(N-benzoylamino)ethyl]piperidine derivatives. Source: PubMed / NIH URL:[[Link](#)]
- Principles and Applications of Halogen Bonding in Medicinal Chemistry and Chemical Biology. Source: Journal of Medicinal Chemistry URL:[[Link](#)]

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